

A Comparative Analysis of Experimental and Computed Properties of Benzyl Isoamyl Ether

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Compound of Interest

Compound Name: *Benzyl isoamyl ether*

Cat. No.: B1672212

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For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's physicochemical properties is paramount. This guide provides a detailed comparison of experimentally determined and computationally predicted properties of **Benzyl Isoamyl Ether** (CAS No. 122-73-6), a compound utilized in the fragrance industry.^{[1][2][3]} This analysis aims to offer a clear perspective on the accuracy of computational models and the importance of experimental validation.

Physicochemical Properties: A Side-by-Side Comparison

The following table summarizes the key experimental and computed physical and chemical properties of **Benzyl Isoamyl Ether**. This allows for a direct comparison between measured values and theoretical predictions.

Property	Experimental Value	Computed Value	Method/Source (Computed)
Molecular Formula	C ₁₂ H ₁₈ O	C ₁₂ H ₁₈ O	PubChem
Molecular Weight	178.27 g/mol [4][5]	178.27 g/mol	PubChem
Boiling Point	237.00 - 238.00 °C @ 748.00 mm Hg[1]	Not Available	
	105.00 °C @ 20.00 mm Hg[1]		
Specific Gravity	0.90400 to 0.90800 @ 25.00 °C[1]	Not Available	
Density	0.91 g/cm ³ [2][3][6]	Not Available	
Refractive Index	1.48100 to 1.48500 @ 20.00 °C[1]	Not Available	
Flash Point	> 212.00 °F TCC (> 100.00 °C)[1]	110°C (lit.)[2][3]	
logP (o/w)	3.249	Crippen Method[7]	
Water Solubility	41.57 mg/L @ 25 °C (est.)[1]	log10ws = -3.29	Crippen Method[7]
Standard Gibbs free energy of formation	Not Available	55.13 kJ/mol	Joback Method[7][8]
Enthalpy of formation	Not Available	-191.98 kJ/mol	Joback Method[7]
Enthalpy of fusion	Not Available	18.54 kJ/mol	Joback Method[7]
Enthalpy of vaporization	Not Available	46.60 kJ/mol	Joback Method[7]

Experimental Protocols

Synthesis of Benzyl Isoamyl Ether

A common method for the preparation of **Benzyl Isoamyl Ether** involves the reaction of Benzyl chloride with iso-Amyl alcohol under alkaline conditions.[2][3] Another general procedure for synthesizing benzyl ethers involves the following steps:

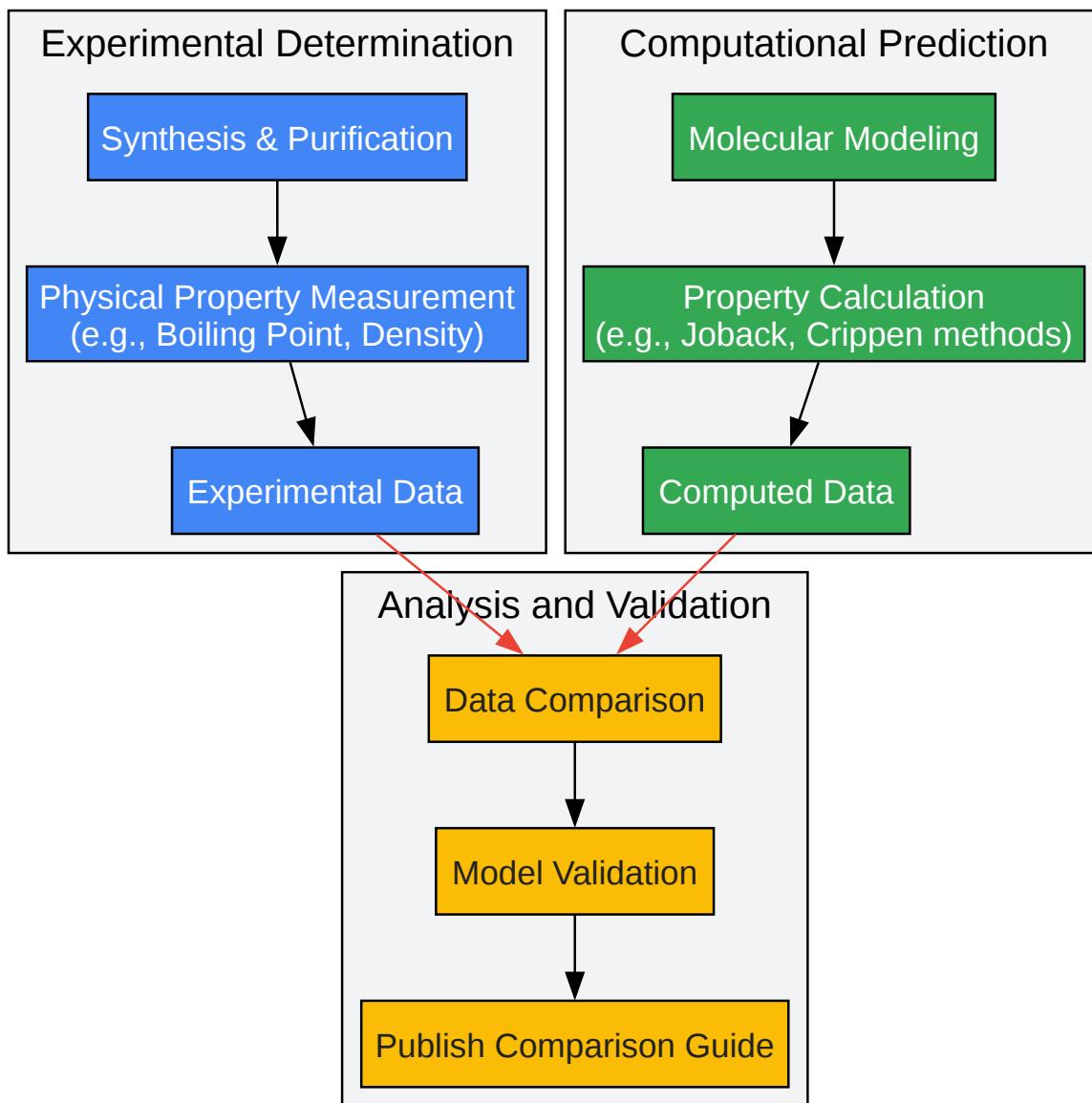
- A mixture of the alcohol (in this case, isoamyl alcohol), 2-benzyloxypyridine, and magnesium oxide in a suitable solvent like toluene is prepared.
- The mixture is cooled, and methyl triflate is added.
- The reaction mixture is then heated for a specified period.[9]
- The final product is purified, often through distillation.[9]

It is important to note that all reactions should be carried out under anhydrous conditions and in an inert atmosphere (e.g., nitrogen) to prevent unwanted side reactions.[10]

Workflow for Property Comparison

The following diagram illustrates the logical workflow for comparing experimental and computed properties of a chemical compound like **Benzyl Isoamyl Ether**.

Workflow for Comparing Experimental and Computed Properties

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Caption: A flowchart illustrating the parallel workflows for obtaining and comparing experimental and computed chemical property data.

This guide highlights that while computational methods provide valuable estimations for a range of molecular properties, experimental data remains the gold standard for validation. The discrepancies between computed and experimental values, where available, underscore the

importance of laboratory-based measurements for establishing definitive physicochemical characteristics.

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